

A Comparative Guide to the Efficacy of Fludioxonil and Boscalid in Controlling Sclerotinia

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This guide provides an objective comparison of the fungicides **fludioxonil** and boscalid in their efficacy against Sclerotinia species, a genus of pathogenic fungi responsible for significant crop diseases such as white mold and lettuce drop. The information presented is collated from various scientific studies to aid in research and development of effective plant disease management strategies.

Executive Summary

Both **fludioxonil** and boscalid demonstrate efficacy against Sclerotinia species, however, their performance varies depending on the specific fungal species, the concentration of the fungicide, and the environmental conditions. In vitro studies show **fludioxonil** can be more effective at inhibiting the mycelial growth of Sclerotinia sclerotiorum at lower concentrations compared to boscalid. Conversely, in field trials for lettuce drop caused by Sclerotinia minor, boscalid has shown superior disease control.

Data Presentation: In Vitro Efficacy

The following tables summarize the quantitative data from laboratory studies, comparing the inhibitory effects of **fludioxonil** and boscalid on the mycelial growth of Sclerotinia minor and Sclerotinia sclerotiorum.



Table 1: Mycelial Growth Inhibition of Sclerotinia minor

Fungicide Concentration (µg/ml)	Fludioxonil (% inhibition)	Boscalid (% inhibition)
0.01	82-84%[1][2]	1-16%[1][2]
0.1	70-98%[1][2]	70-98% (except vinclozolin)[1] [2]
1.0	98-100%[1][2]	87%[1]

Table 2: Mycelial Growth Inhibition of Sclerotinia sclerotiorum

Fungicide Concentration (µg/ml)	Fludioxonil (% inhibition)	Boscalid (% inhibition)
0.01	0-12%[1][2]	0-12%[1][2]
0.1	95-99%[1][2]	40-47%[1][2]
1.0	98-100%[1][2]	77%[1]

Data Presentation: Field and Postharvest Efficacy

Field trials and postharvest studies provide insights into the practical application and effectiveness of these fungicides.

Table 3: Control of Lettuce Drop in Field Trials

Pathogen	Fludioxonil (% disease suppression)	Boscalid (% disease suppression)
S. minor	Less effective than boscalid[1] [2]	Highest level of disease control[1][2]
S. sclerotiorum	47.2%[1]	Less effective than fludioxonil[1][2]





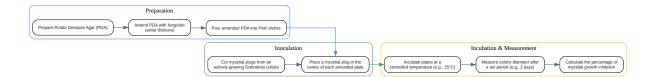
Table 4: Postharvest Control of Sclerotinia sclerotiorum on Carrots

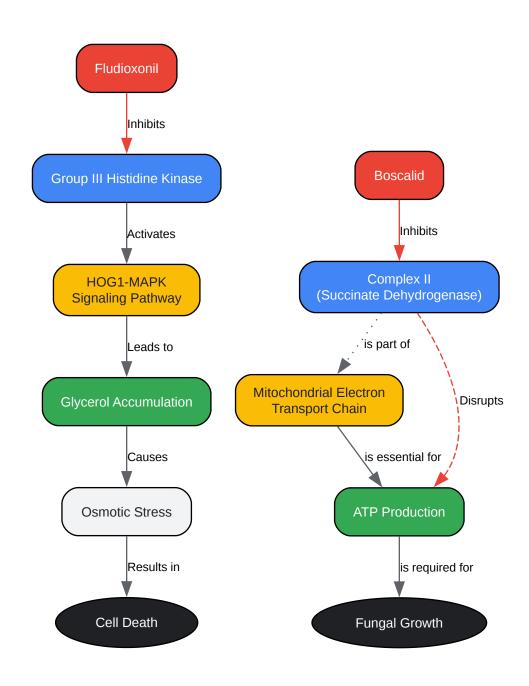
Treatment	Decay Reduction vs. Control
Fludioxonil (0.1% v/v)	96-98%[3][4]

Experimental ProtocolsIn Vitro Mycelial Growth Inhibition Assay

A common method to assess the in vitro efficacy of fungicides involves the following steps:









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